

Zileuton-13C2,15N: Basic Properties and Research Context

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Compound Focus: Zileuton-13C2,15N

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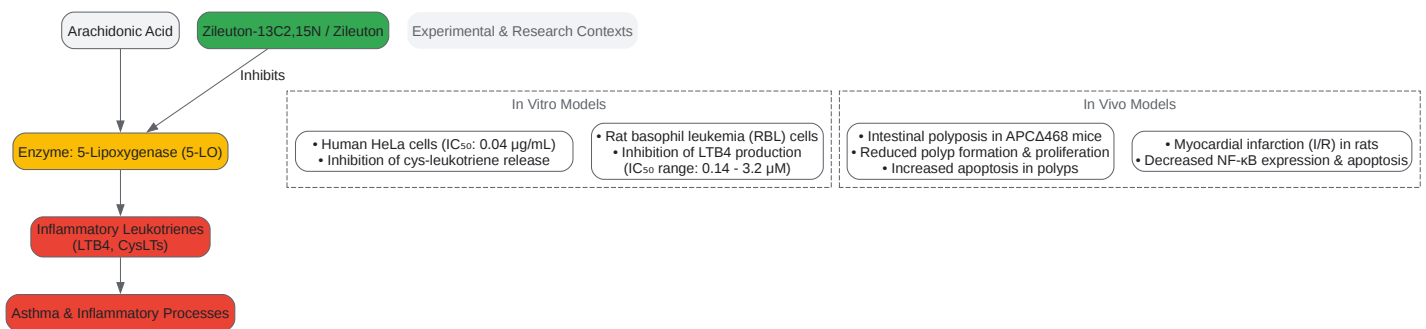
The table below summarizes the core information available for this labeled compound:

Property	Description
Compound Name	Zileuton-13C2,15N [1]
Bioactivity	Potent and selective inhibitor of 5-lipoxygenase (5-LO); same as unlabeled Zileuton [1] [2].
Molecular Formula	$C_9^{13}C_2H_8N^{15}NO_2S$ [1]
Molar Mass	235.24 g/mol [1]
Research Purpose	Serves as an internal standard in quantitative mass spectrometry to improve accuracy [1].
Intended Use	For research use only, not for human use [1].

Parent Drug (Zileuton) Mechanism and Experimental Evidence

Zileuton-13C2,15N is an isotopically labeled version of Zileuton, so it shares the same biological activity [1]. Understanding the parent drug's function is key to understanding its application.

Mechanism of Action: Inhibiting Leukotriene Production Zileuton works by inhibiting the 5-lipoxygenase (5-LO) enzyme, which blocks the production of pro-inflammatory leukotrienes [3] [2]. The following diagram illustrates this pathway and the experimental contexts in which Zileuton's effects have been studied.



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Summary of Supporting Experimental Data The table below outlines key experimental findings for unlabeled Zileuton, which reflect the expected bioactivity of the isotopically labeled version.

Experimental Context	Key Findings	Reference
In Vitro (Cellular)	Inhibition of LTB4 production in mouse MC9 cells (IC ₅₀ : 0.55 μM); Inhibition of cys-leukotriene release in human HeLa cells (IC ₅₀ : 0.04	[2]

Experimental Context	Key Findings	Reference
	µg/mL).	
In Vivo (Animal Models)	Inhibition of intestinal polyp formation in APCΔ468 mice (dose: 1,200 mg/kg); Reduction of NF-κB expression and apoptotic index in rat myocardial infarction model (dose: 5 mg/kg, oral).	[1] [2]

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References

1. - Zileuton , 13 _product_DataBase_PeptideDB C 2 15 N [peptidedb.com]
2. Zileuton (A 64077) | 5-Lipoxygenase Inhibitor [medchemexpress.com]
3. New perspectives for asthma treatment: anti-leukotriene ... [pubmed.ncbi.nlm.nih.gov]

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